

Compound of Interest

Compound Name: 5-Hexenal

Cat. No.: B1605083

Abstract

5-Hexenal is a valuable unsaturated aldehyde characterized by a terminal double bond and a six-carbon chain. Its bifunctional nature makes it a crucial

Introduction

5-Hexenal (C₆H₁₀O) is an organic compound featuring both an aldehyde functional group and a terminal alkene. This structure allows for a wide range of

Pathway 1: Oxidation of 5-Hexen-1-ol

The most direct and common route to **5-hexenal** is the selective oxidation of the corresponding primary alcohol, 5-hexen-1-ol. The primary challenge

```
graph "Oxidation_of_5_Hexen_1_ol" {
  graph [rankdir="LR", splines=true, overlap=false, nodesep=0.6, size="7.6,3!", ratio=fill];
  node [shape=box, style="filled", fontname="Arial", fontsize=12];
  edge [fontname="Arial", fontsize=11];

  // Nodes
  Precursor [label="5-Hexen-1-ol", fillcolor="#F1F3F4", fontcolor="#202124"];
  Product [label="5-Hexenal", fillcolor="#F1F3F4", fontcolor="#202124"];
  PCC_Reagent [label="PCC\nDichloromethane", shape=ellipse, fillcolor="#4285F4", fontcolor="FFFFFF"];
  Swern_Reagent [label="1. DMSO, (COCl)2\n2. Triethylamine", shape=ellipse, fillcolor="#34A853", fontcolor="FF"];

  // Edges
  Precursor -> Product [label="PCC Oxidation", fontcolor="#5F6368", color="#4285F4"];
  PCC_Reagent -.-> Precursor [arrowhead=none, style=dashed, color="#4285F4"];

  {rank=same; Precursor; Product;}

  // Invisible nodes for spacing the second pathway
  dummy1 [style=invis, shape=point, width=0];
  dummy2 [style=invis, shape=point, width=0];
```

```
Precursor -> dummy1 [style=invis];  
dummy1 -> Product [label=" Swern Oxidation ", fontcolor="#5F6368", color="#34A853"];  
Swern_Reagent -> dummy1 [arrowhead=none, style=dashed, color="#34A853"];  
  
}
```

Oxy-Cope Rearrangement

A variation of the Cope rearrangement, the Oxy-Cope rearrangement, involves a [\[1,5\]](#) sigmatropic shift in a 1,5-diene [\[2\]](#)

Conclusion

The synthesis of **5-hexenal** can be achieved through several reliable pathways. The oxidation of 5-hexen-1-ol, |

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References

- 1. Claisen rearrangement - Wikipedia [en.wikipedia.org]
- 2. Oxy-Cope rearrangement - Wikipedia [en.wikipedia.org]
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